

# Personal protective equipment for handling 3-Butyn-1-OL

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## Compound of Interest

Compound Name: 3-Butyn-1-OL

Cat. No.: B147353

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## Essential Safety and Handling Guide for 3-Butyn-1-OL

This guide provides critical safety, handling, and disposal information for the use of **3-Butyn-1-OL** in a laboratory setting. Adherence to these procedures is essential for ensuring the safety of all personnel.

### Hazard Identification and Classification

**3-Butyn-1-OL** is a flammable and hazardous chemical that requires careful handling.<sup>[1]</sup> The primary hazards associated with this compound are summarized below.

Hazard Class	GHS Classification	Description
Flammable Liquid	Flammable Liquid, Category 3	Flammable liquid and vapor.[1] [2]
Skin Corrosion/Irritation	Skin Irritation, Category 2	Causes skin irritation.[1]
Eye Damage/Irritation	Serious Eye Irritation, Category 2A	Causes serious eye irritation.
Specific Target Organ Toxicity	STOT SE, Category 3	May cause respiratory irritation.
Acute Toxicity	Not Classified	Harmful if swallowed or in contact with skin.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Butyn-1-OL** is provided in the table below.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O
Molecular Weight	70.09 g/mol
Appearance	Colorless liquid
Boiling Point	128.9 - 130 °C
Melting Point	-63.6 °C
Flash Point	36 °C (96.8 °F) - closed cup
Density	0.926 g/mL at 25 °C

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3-Butyn-1-OL** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. Contact lenses should not be worn.
Skin Protection	Neoprene or nitrile rubber gloves. Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	A NIOSH-certified organic vapor respirator is recommended if inhalation is possible.

## Operational Plan for Safe Handling

A systematic approach to handling **3-Butyn-1-OL** is crucial for maintaining a safe laboratory environment.

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation, such as working in a chemical fume hood, especially in confined areas.
- Keep the chemical away from heat, sparks, open flames, and hot surfaces.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Have an emergency eyewash station and safety shower readily accessible.

### 2. Handling Procedures:

- Avoid contact with skin and eyes.
- Do not breathe mist, vapors, or spray.

- Use only non-sparking tools to prevent ignition.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.

### 3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Keep containers tightly closed when not in use.
- Incompatible materials include acids, strong oxidizing agents, acid anhydrides, metals, and copper.

## Emergency and Disposal Procedures

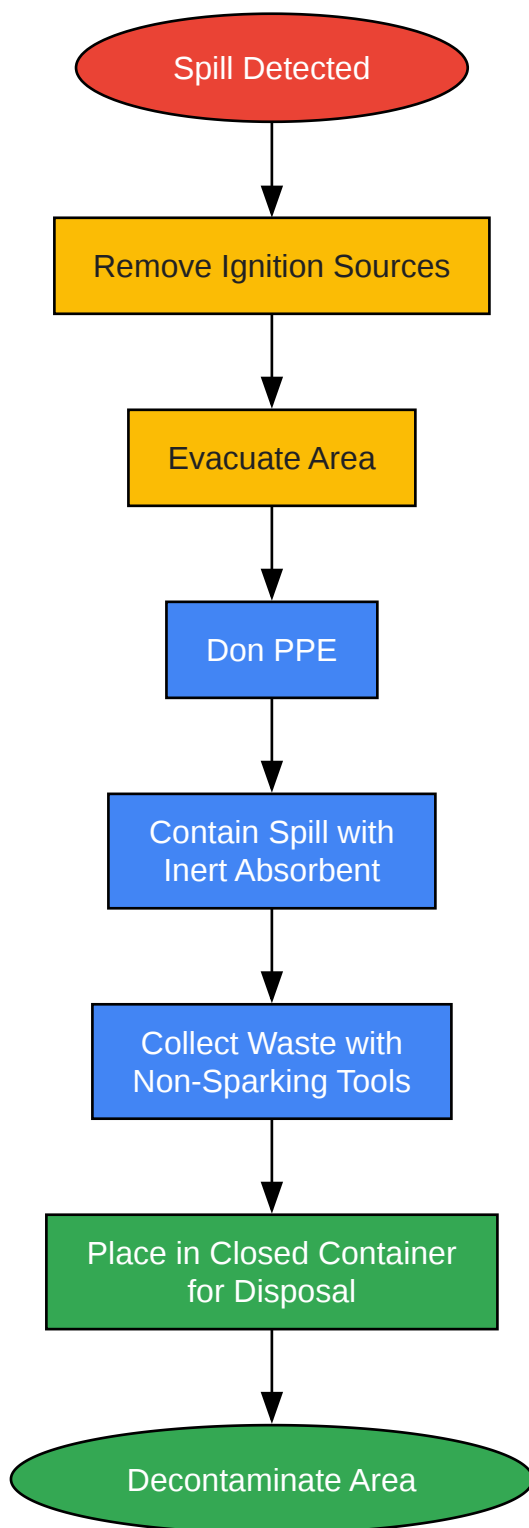
### First-Aid Measures:

- After Inhalation: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical attention.
- After Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water or shower. If skin irritation occurs, get medical advice.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, seek medical attention.
- After Ingestion: Rinse mouth. Call a poison center or doctor if you feel unwell.

Spill Response Protocol: In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- Immediately remove all sources of ignition from the area.
- Evacuate all non-essential personnel.
- Wear the appropriate personal protective equipment as outlined above.
- Contain the spill using inert absorbent materials like sand, silica gel, or universal binders.

- Use non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.
- Do not allow the chemical to enter drains or the sanitary sewer system.



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Caption: Workflow for handling a **3-Butyn-1-OL** spill.

## Disposal Plan

All waste containing **3-Butyn-1-OL** must be treated as hazardous waste.

- Dispose of the chemical and any contaminated materials in an approved waste disposal plant.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not empty into drains.

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## References

- 1. 3-Butyn-1-OL | C<sub>4</sub>H<sub>6</sub>O | CID 13566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-丁炔-1-醇 97% | Sigma-Aldrich [sigmaaldrich.com]
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